

# Technical Support Center: Disposal of Waste Containing 1,3,5-Trifluorobenzene

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## Compound of Interest

Compound Name: **1,3,5-Trifluorobenzene**

Cat. No.: **B1201519**

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This guide provides essential information, troubleshooting advice, and standardized protocols for the safe handling and disposal of laboratory waste containing **1,3,5-Trifluorobenzene**. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

## Frequently Asked Questions (FAQs)

**Q1:** What is **1,3,5-Trifluorobenzene** and why does its disposal require special procedures?

**1,3,5-Trifluorobenzene** is a halogenated aromatic organic compound. Its disposal is strictly regulated due to its hazardous properties:

- High Flammability: It is a highly flammable liquid and vapor with a low flash point, posing a significant fire risk.[1][2][3][4]
- Health Hazards: It is harmful if swallowed and causes skin and serious eye irritation.[1][4][5] It may also cause respiratory irritation.[1][4][5][6]
- Environmental Concerns: As a halogenated hydrocarbon, it requires specific disposal methods, typically high-temperature incineration, to prevent environmental contamination.[7][8]

**Q2:** What is the single most important rule for managing waste containing **1,3,5-Trifluorobenzene**?

The most critical rule is waste segregation. Waste containing **1,3,5-Trifluorobenzene** must be collected in a designated container for halogenated organic waste.[7][9] It must never be mixed with non-halogenated solvents, aqueous waste, acids, or bases.[7][9]

Q3: Can I dispose of trace amounts of **1,3,5-Trifluorobenzene** down the sink?

No. Under no circumstances should any amount of **1,3,5-Trifluorobenzene** or its solutions be poured down the drain.[10] This is illegal and environmentally harmful. All waste must be collected for treatment by a licensed hazardous waste disposal facility.[2][6][11]

Q4: What type of container is suitable for collecting this waste?

Use a clearly labeled, chemically resistant container with a secure, tight-fitting lid. The container must be specifically designated for "Halogenated Organic Waste." [7][9] Ensure the container is grounded and bonded during transfer to prevent static discharge.[1][5][6] The container should be stored in a cool, well-ventilated area away from ignition sources.[1][2][5]

## Troubleshooting Guide

Q: I accidentally mixed a small amount of **1,3,5-Trifluorobenzene** waste with my non-halogenated solvent waste stream. What should I do?

The entire mixed container must now be treated as halogenated waste.

- Immediately stop adding any other waste to the container.
- Clearly re-label the container as "Halogenated Organic Waste."
- On the hazardous waste tag, list all components of the mixture, including the **1,3,5-Trifluorobenzene**, and estimate their percentages.
- Consult your institution's Environmental Health and Safety (EHS) department for further guidance. Cross-contamination increases disposal costs and complexities, so it's crucial to follow proper segregation protocols.[9]

Q: What is the correct procedure for cleaning up a small spill (e.g., <100 mL) in a fume hood?

- Ensure all ignition sources are removed from the area.[1][10]

- Wear appropriate Personal Protective Equipment (PPE), including nitrile gloves, safety goggles, and a lab coat.[12]
- Contain the spill using an inert absorbent material like vermiculite, sand, or dry lime.[1][9][10]  
Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Using spark-proof tools, carefully collect the absorbent material and place it into a sealable, properly labeled container for hazardous waste disposal.[1][10]
- Wipe the area clean with a cloth dampened with a suitable solvent (e.g., isopropanol), and place the cloth in the same hazardous waste container.
- Contact your EHS office to report the spill and arrange for waste pickup.[9]

Q: The waste carboy containing **1,3,5-Trifluorobenzene** appears to be swelling or under pressure. What does this mean and what should I do?

Swelling indicates a buildup of vapor pressure inside the container. This is a dangerous situation that could lead to container failure. **1,3,5-Trifluorobenzene** is volatile, and pressure can build if the container is stored in a warm area, is overfilled, or if an incompatible chemical was accidentally added, causing a reaction.

- Do not attempt to open the container.
- Ensure the area is well-ventilated and free of ignition sources.
- If it is safe to do so, move the container to a cooler location, such as a designated flammable storage cabinet.
- Immediately contact your EHS department for emergency pickup and guidance.

## Quantitative Data Summary

The following table summarizes key quantitative data for **1,3,5-Trifluorobenzene**, which is essential for safe handling and storage.

Property	Value	Citation
UN Number	1993	<a href="#">[2]</a> <a href="#">[5]</a>
Hazard Class	3 (Flammable Liquid)	<a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	132.09 g/mol	<a href="#">[2]</a>
Boiling Point	76 °C	<a href="#">[3]</a>
Flash Point	-7 °C	<a href="#">[3]</a>
Specific Gravity	1.28 (20/20 °C)	<a href="#">[3]</a>
GHS Hazard Statements	H225, H315, H319, H335	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols

### Protocol: Segregation and Collection of Waste Containing **1,3,5-Trifluorobenzene**

Objective: To outline the standard operating procedure for the safe collection and temporary laboratory storage of chemical waste containing **1,3,5-Trifluorobenzene**, ensuring regulatory compliance and safety.

#### Materials:

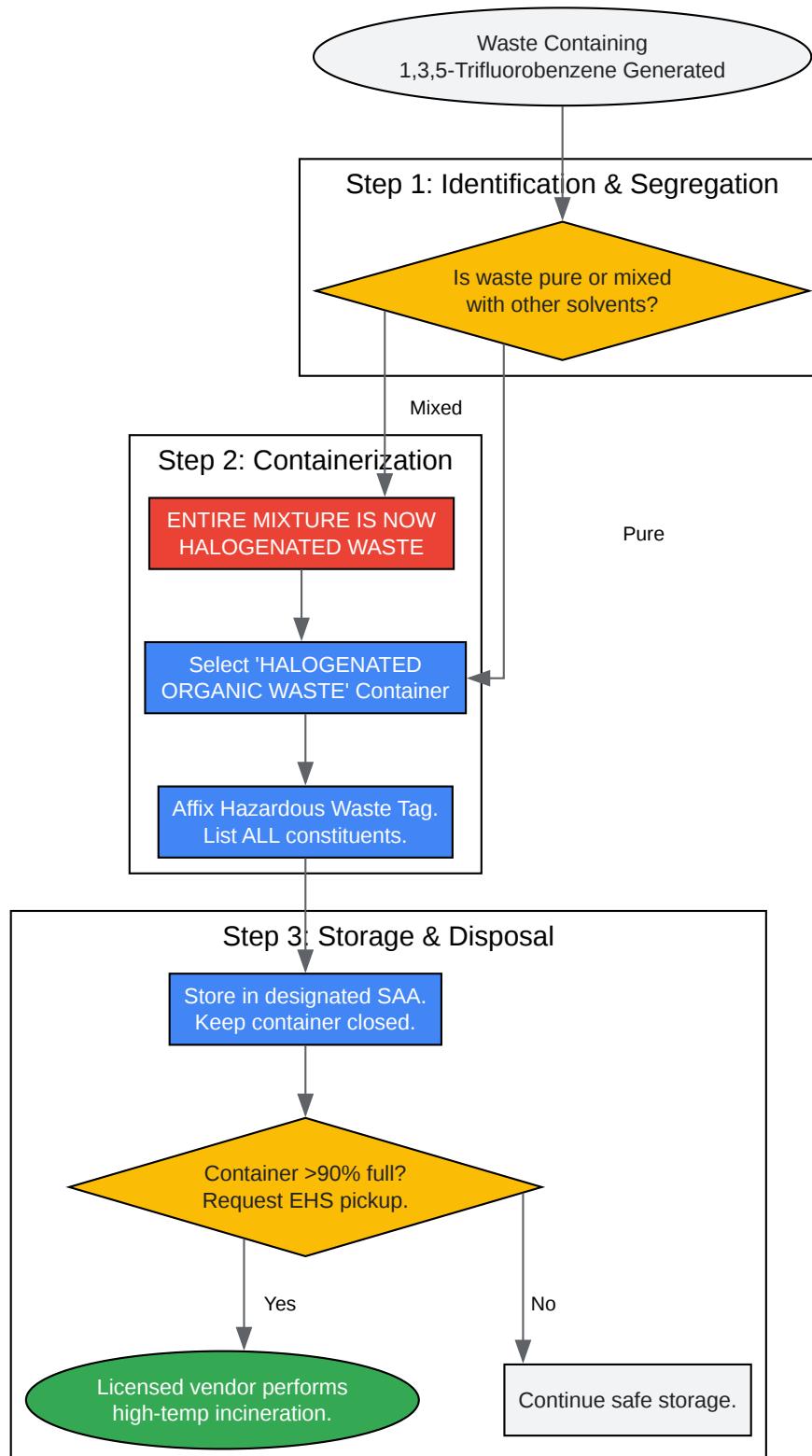
- Designated "Halogenated Organic Waste" container (chemically compatible, with vented cap if necessary).
- Secondary containment bin.
- Hazardous waste tags.
- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, flame-resistant lab coat.
- Spark-proof funnel.

#### Methodology:

- Container Preparation:
  - Obtain a clean, empty waste container from your EHS department or approved supplier.
  - Affix a "Hazardous Waste" tag to the container before adding any waste.[\[9\]](#)
  - Fill out the generator information (your name, lab, date).[\[9\]](#)
  - Place the container in a designated Satellite Accumulation Area (SAA), within a secondary containment bin. The SAA must be at or near the point of generation.
- Waste Transfer:
  - Perform all waste transfers inside a certified chemical fume hood.
  - Ensure all equipment (container, funnel, receiving vessel) is properly grounded and bonded to prevent static electricity discharge.[\[5\]](#)[\[6\]](#)
  - Using a spark-proof funnel, carefully pour the waste containing **1,3,5-Trifluorobenzene** into the designated halogenated waste container.
- Labeling and Documentation:
  - As waste is added, immediately list the chemical name ("**1,3,5-Trifluorobenzene**") and estimate the volume or percentage on the hazardous waste tag.[\[7\]](#) List all other components in the waste stream.
  - Ensure the "Flammable" and "Toxic" hazard boxes are checked on the tag.[\[9\]](#)
- Storage:
  - Keep the waste container tightly closed at all times, except when adding waste.[\[5\]](#)[\[9\]](#)
  - Do not fill the container beyond 90% capacity to allow for vapor expansion.
  - Store the container in a cool, dry, well-ventilated area away from heat, sparks, or open flames.[\[5\]](#)

- Disposal Request:
  - When the container is 90% full, or if waste generation is complete, submit a chemical waste collection request to your institution's EHS department.[\[9\]](#)

## Workflow and Logic Diagrams

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